

# An In-depth Technical Guide to the Safe Handling of 1-Naphthol-D8

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## Compound of Interest

Compound Name: 1-Naphthol-D8

Cat. No.: B3044119

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This guide provides comprehensive safety data and handling precautions for **1-Naphthol-D8**, a deuterated analog of 1-Naphthol. While specific safety data for the deuterated form is limited, the primary hazards are associated with the parent molecule. Therefore, this document synthesizes information from various safety data sheets (SDS) for 1-Naphthol and incorporates specific data for **1-Naphthol-D8** where available. The information is intended to ensure the safe handling of this compound in a laboratory setting.

## Chemical and Physical Properties

**1-Naphthol-D8** is a solid, and its physical and chemical properties are crucial for safe handling and storage. The properties of both the deuterated and non-deuterated forms are presented below for comparison.

Property	1-Naphthol-D8	1-Naphthol	Source(s)
Molecular Formula	C <sub>10</sub> D <sub>8</sub> O	C <sub>10</sub> H <sub>8</sub> O	[1]
Molecular Weight	152.22 g/mol	144.17 g/mol	[1][2]
Appearance	Solid	White to pale yellow crystalline powder	[1][2]
Melting Point	Not available	95-99°C	[2]
Boiling Point	Not available	280°C	[2]
Flash Point	125.00 °C (closed cup)	128°C	[1][2]
Density	Not available	1.15 g/cm <sup>3</sup>	[2]
Solubility	Not available	Slightly soluble in water; soluble in organic solvents like ethanol, ether, and chloroform.	[2]
Isotopic Purity	97 atom % D	Not Applicable	[1]

## Hazard Identification and Classification

**1-Naphthol-D8** is classified as a hazardous substance. The hazard classifications are consistent with its non-deuterated counterpart and are summarized below.

Hazard Class	GHS Classification
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 3
Skin Irritation	Category 2
Serious Eye Damage	Category 1
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)
Chronic Aquatic Toxicity	Category 2

Signal Word: Danger<sup>[1]</sup>

Hazard Statements:<sup>[1]</sup>

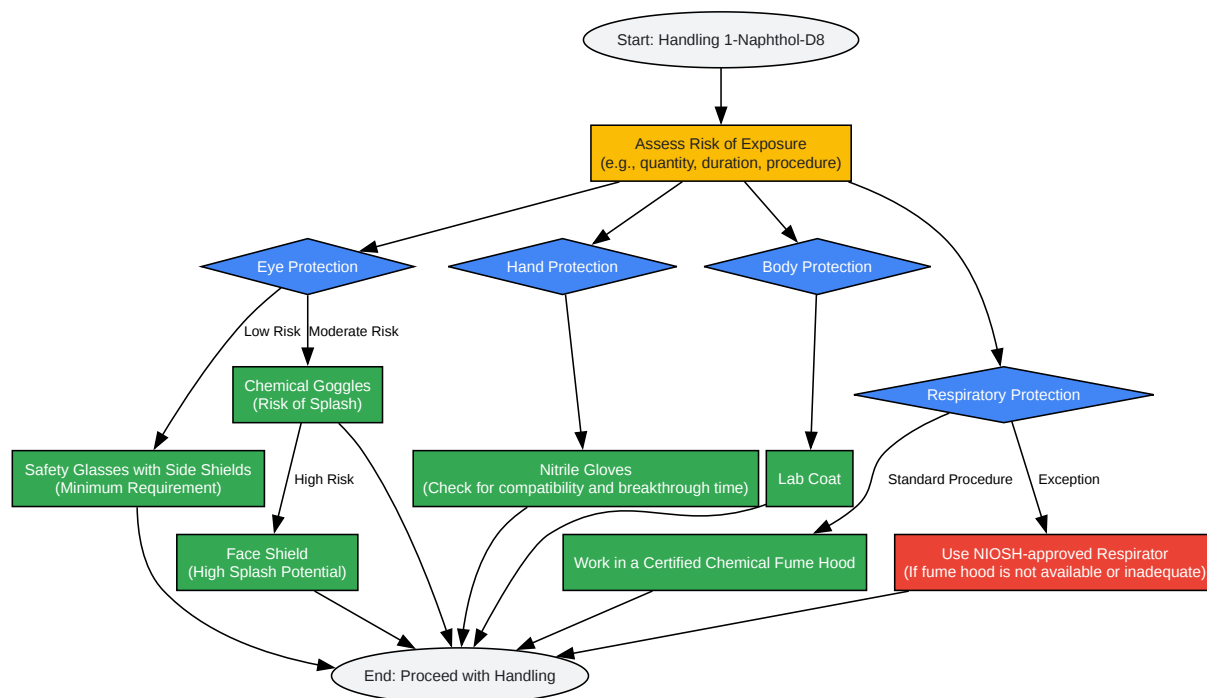
- H302: Harmful if swallowed.
- H311: Toxic in contact with skin.
- H315: Causes skin irritation.
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.
- H411: Toxic to aquatic life with long lasting effects.

## Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **1-Naphthol-D8** to minimize exposure and ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

A systematic approach to selecting PPE is crucial. The following diagram outlines the decision-making process for appropriate PPE selection when handling **1-Naphthol-D8**.



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Caption: PPE Selection Workflow for Handling **1-Naphthol-D8**.

## Engineering Controls

- Always handle **1-Naphthol-D8** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[2][3]
- Ensure safety shower and eyewash stations are readily accessible and in good working order.

## Handling Procedures

- Avoid contact with skin, eyes, and clothing.[4]
- Avoid the formation of dust and aerosols.[4]
- Do not breathe dust, vapors, mist, or gas.[3]

- Wash hands thoroughly after handling and before breaks.[\[4\]](#)[\[5\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[5\]](#)

## Storage

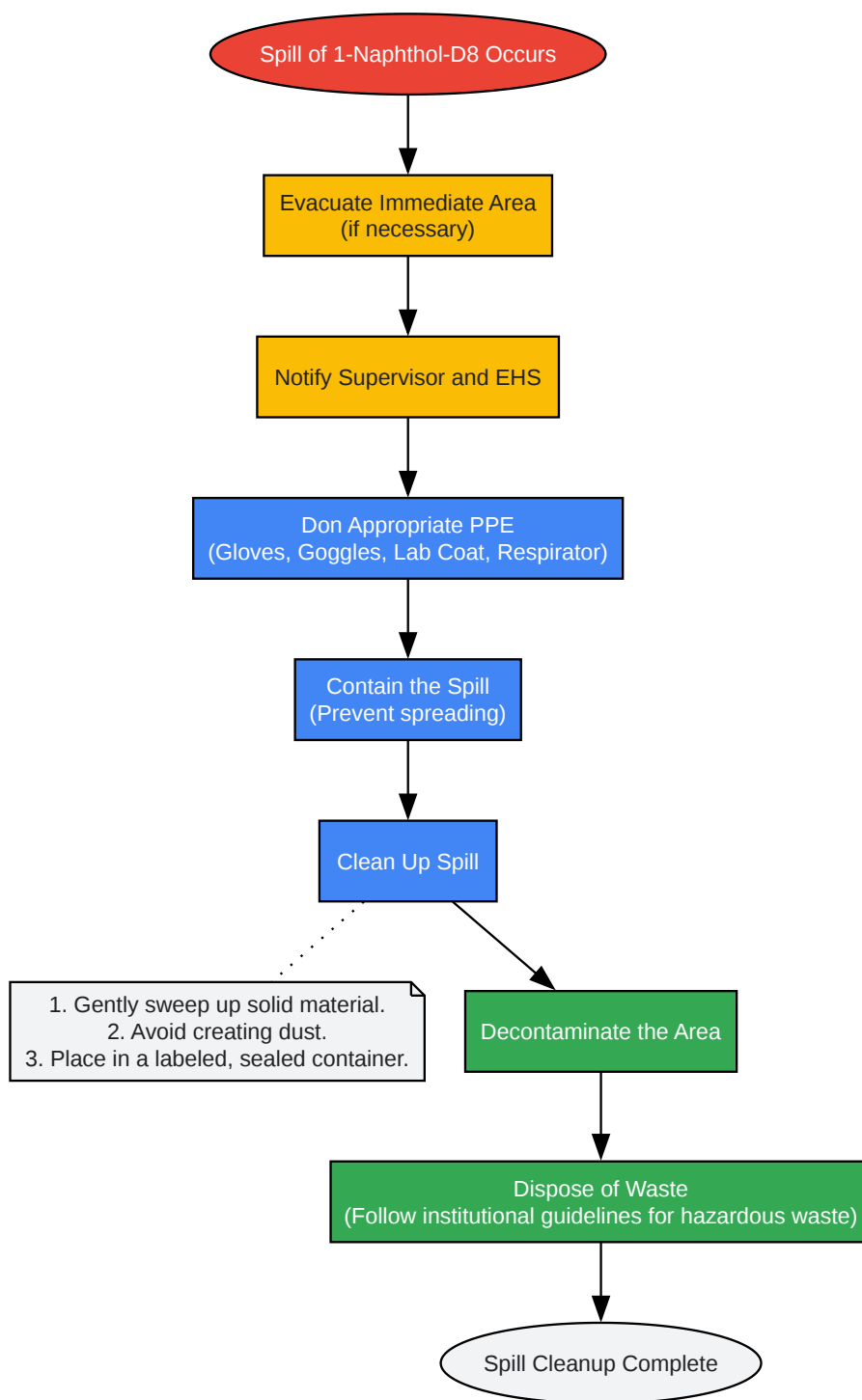
- Store in a cool, dry, and well-ventilated place.[\[4\]](#)[\[5\]](#)
- Keep the container tightly closed to prevent contamination and moisture exposure.[\[2\]](#)[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents.

## Accidental Release Measures and Spill Cleanup

In the event of a spill, immediate and appropriate action is necessary to prevent contamination and exposure.

### Spill Cleanup Protocol

The following diagram outlines the general procedure for cleaning up a solid chemical spill.



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## References

- 1. 1-Naphthol-d8 97 atom % D [sigmaaldrich.com]
- 2. chemiis.com [chemiis.com]
- 3. fishersci.com [fishersci.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. fishersci.co.uk [fishersci.co.uk]
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